

An In-depth Technical Guide to the Storage and Handling of Allyloxytrimethylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Allyloxytrimethylsilane**

Cat. No.: **B091556**

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For researchers, scientists, and professionals in drug development, the proper storage and handling of chemical reagents are paramount to ensuring experimental integrity, laboratory safety, and regulatory compliance. This guide provides a comprehensive overview of the recommended practices for **allyloxytrimethylsilane**, a versatile silylating and allylation agent.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **allyloxytrimethylsilane** is fundamental to its safe handling and storage. This colorless liquid possesses a characteristic odor and is highly flammable.

Property	Value
CAS Number	18146-00-4
Molecular Formula	C6H14OSi
Molecular Weight	130.26 g/mol
Boiling Point	100-102 °C
Flash Point	-0.55 °C (31 °F)
Density	0.773 g/mL at 25 °C
Vapor Pressure	38 mmHg at 25°C
Refractive Index	n20/D 1.397
Sensitivity	Moisture Sensitive

Recommended Storage Conditions

To maintain its chemical integrity and prevent hazardous situations, **allyloxytrimethylsilane** must be stored under specific conditions. It is crucial to store it in a cool, dry, and well-ventilated area away from sources of ignition.[\[1\]](#)

Parameter	Recommendation
Storage Temperature	2-8°C[2][3]
Atmosphere	Inert atmosphere
Container	Original, tightly closed containers.[1] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[1] Suitable container materials include fluorinated HDPE plastic containers (100mL~1L), plastic pails (5L~200L), and metal drums (20L~200L).[1]
Incompatible Materials	Strong oxidizing agents.[4] Reacts with water, moisture, or humid air.[5]
Light Sensitivity	No specific information, but storage in a dark location is a general best practice for chemical reagents.

Safe Handling Protocols

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **allyloxytrimethylsilane**. This includes the use of appropriate personal protective equipment (PPE) and adherence to emergency procedures.

Personal Protective Equipment (PPE)

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Neoprene or nitrile rubber gloves.[4]
Skin and Body Protection	A lab coat or other suitable protective clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If inhalation risk is high, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[4]

General Handling Procedures

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible. Read the Safety Data Sheet (SDS) thoroughly.
- Dispensing: Ground and bond containers when transferring material to prevent static discharge.^[4] Use only non-sparking tools.^[4]
- Spill Management: In case of a spill, remove all sources of ignition. Absorb the spill with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.
- Waste Disposal: Dispose of waste material in accordance with local, state, and federal regulations. This material should be handled as hazardous waste.

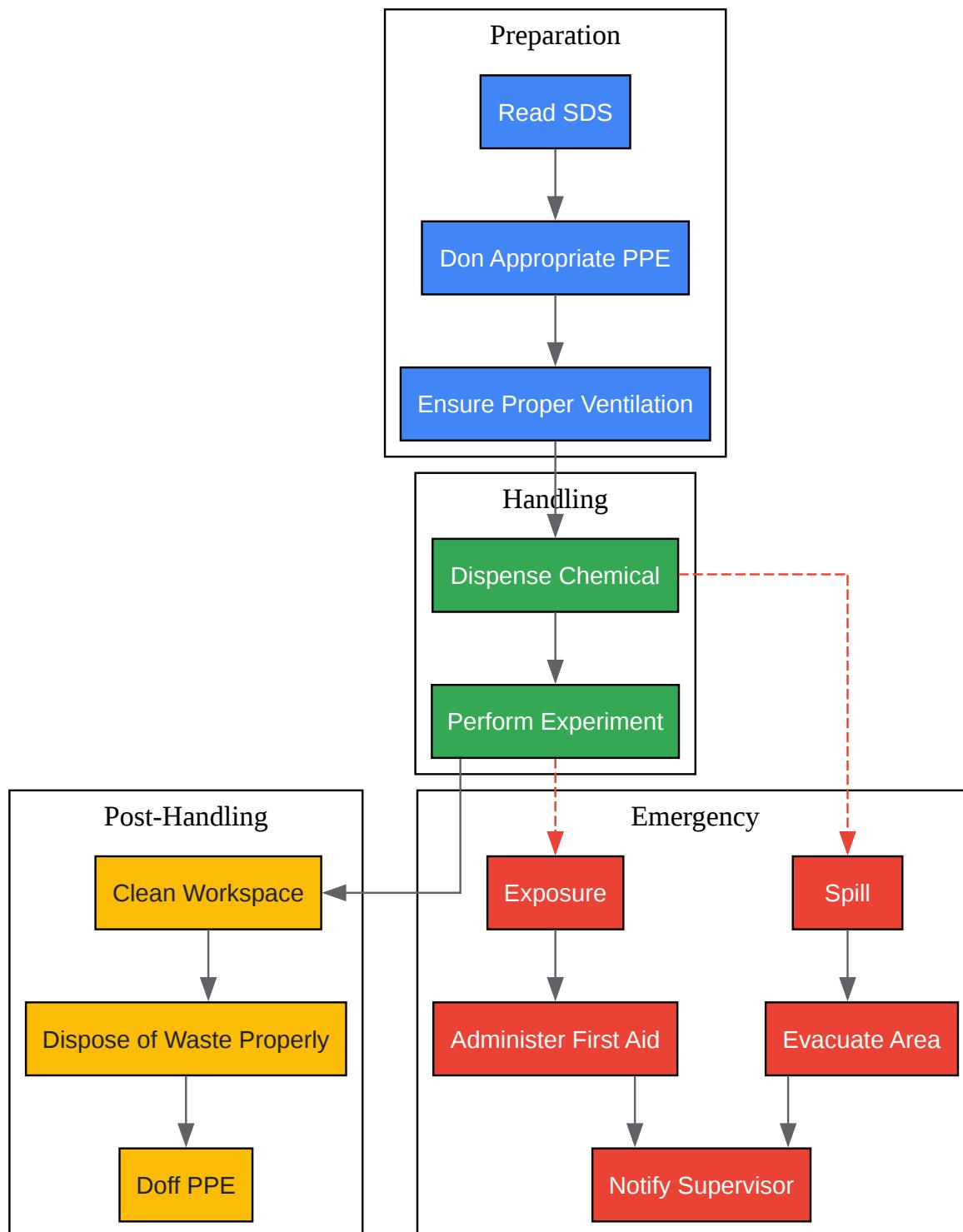
Hazard Identification and First Aid

Allyloxytrimethylsilane is classified as a highly flammable liquid and vapor. It can cause skin and eye irritation.

Exposure Route	Symptoms	First Aid Measures
Inhalation	May cause respiratory tract irritation. Overexposure could lead to coughing, headache, and nausea. [4]	Move the individual to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	May cause skin irritation.	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	Causes serious eye irritation. [4] [6]	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [6] Seek immediate medical attention.
Ingestion	May be harmful if swallowed. [4]	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visual Guides

To further aid in the understanding of safe handling practices and chemical incompatibilities, the following diagrams are provided.

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Caption: A logical workflow for the safe handling of **allyloxytrimethylsilane**.

Caption: Chemical incompatibilities of **allyloxytrimethylsilane**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Storage and Handling of Allyloxytrimethylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091556#recommended-storage-and-handling-conditions-for-allyloxytrimethylsilane]

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